

4-Benzylxy-3,5-difluorophenylboronic acid solubility data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	4-Benzylxy-3,5-difluorophenylboronic acid
Cat. No.:	B599968

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An In-depth Technical Guide on the Solubility of **4-Benzylxy-3,5-difluorophenylboronic acid**

For the attention of: Researchers, scientists, and drug development professionals.

Disclaimer: Quantitative solubility data for **4-Benzylxy-3,5-difluorophenylboronic acid** is not readily available in public literature. This guide, therefore, provides a framework for understanding its potential solubility based on data from structurally analogous compounds. Furthermore, it details established experimental protocols for the determination of its solubility in various organic solvents.

Introduction

4-Benzylxy-3,5-difluorophenylboronic acid is an organoboron compound of significant interest in organic synthesis, particularly as a building block in Suzuki-Miyaura cross-coupling reactions for the formation of carbon-carbon bonds. A comprehensive understanding of its solubility profile in different organic solvents is critical for its effective use in reaction setup, purification, and formulation. The solubility of a boronic acid is influenced by factors including the nature and position of substituents on the phenyl ring and the polarity of the solvent.

This guide provides solubility data for structurally related phenylboronic acid analogs to infer the likely solubility characteristics of **4-Benzylxy-3,5-difluorophenylboronic acid**. Detailed experimental protocols for determining solubility are also presented to enable researchers to generate precise data for this specific compound.

Quantitative Solubility Data for Phenylboronic Acid Analogs

The following tables summarize the experimentally determined solubility of various isobutoxyphenylboronic acid isomers and the parent phenylboronic acid in several common organic solvents.^[1] This data is presented as the mole fraction solubility at different temperatures and can serve as a valuable reference for estimating the solubility of **4-Benzyloxy-3,5-difluorophenylboronic acid**. Given its structure, with a bulky benzyloxy group and two fluorine atoms, its solubility is expected to be significant in moderately polar to non-polar organic solvents.

Table 1: Solubility of Isobutoxyphenylboronic Acid Isomers (Mole Fraction, x)^[1]

Solvent	Temperature (K)	ortho-Isobutoxyphenylboronic Acid	meta-Isobutoxyphenylboronic Acid	para-Isobutoxyphenylboronic Acid
Chloroform	293.15	0.045	0.008	0.006
303.15	0.075	0.014	0.011	
313.15	0.120	0.024	0.019	
323.15	0.185	0.041	0.032	
3-Pentanone	293.15	0.135	0.028	0.022
303.15	0.190	0.045	0.036	
313.15	0.260	0.070	0.057	
323.15	0.350	0.105	0.088	
Acetone	293.15	0.150	0.040	0.032
303.15	0.210	0.062	0.051	
313.15	0.285	0.092	0.075	
323.15	0.375	0.135	0.110	

Table 2: Solubility of Phenylboronic Acid (Mole Fraction, x)

Solvent	Temperature (°C)	Solubility (g/100g Solvent)
Water	20	~1.9[2][3]
Chloroform	-	Moderate[4][5]
Acetone	-	High[4][5]
3-Pentanone	-	High[4][5]
Dipropyl ether	-	High[4][5]
Methylcyclohexane	-	Very Low[4][5]

Experimental Protocols for Solubility Determination

Two common and reliable methods for determining the solubility of boronic acids are the dynamic method and the gravimetric method.

Dynamic Method (Turbidity Measurement)

This synthetic method involves visually or instrumentally determining the temperature at which a solid-liquid mixture of known composition becomes a homogeneous liquid phase upon controlled heating.[4][5][6]

Materials and Equipment:

- Jacketed glass vessel
- Magnetic stirrer and stir bar
- Circulating thermostat bath
- Calibrated thermometer or temperature probe
- Luminance probe or laser and photodetector for turbidity measurement
- Analytical balance

Procedure:

- Sample Preparation: Accurately weigh a specific amount of **4-Benzyl-3,5-difluorophenylboronic acid** and the chosen organic solvent into the jacketed glass vessel.
- Heating and Stirring: Place the vessel in the thermostat bath and begin vigorous stirring of the biphasic mixture.
- Temperature Control: Slowly increase the temperature of the circulating bath at a constant rate (e.g., 0.3 K/h).
- Turbidity Monitoring: Continuously monitor the turbidity of the mixture. The point at which the last solid particles disappear and the solution becomes clear is the solid-liquid equilibrium point.
- Data Recording: Record the temperature at which the solution becomes clear. This temperature corresponds to the saturation temperature for the prepared composition.
- Data Analysis: Repeat the experiment with different compositions of solute and solvent to construct a solubility curve (solubility vs. temperature).

Gravimetric Method

The gravimetric method is a straightforward technique that involves preparing a saturated solution, separating a known volume of the solution, evaporating the solvent, and weighing the remaining solute.[\[7\]](#)[\[8\]](#)

Materials and Equipment:

- Vials with screw caps
- Thermostatic shaker or water bath
- Analytical balance (± 0.0001 g)
- Pipettes
- Syringe filters (chemically compatible with the solvent)

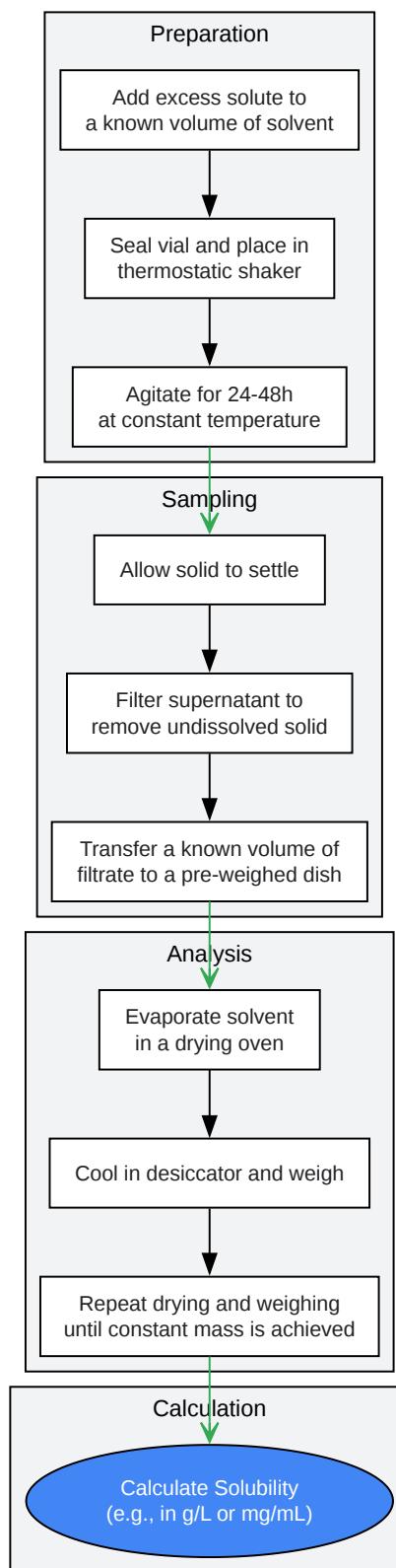
- Pre-weighed evaporating dish or vials
- Drying oven or vacuum oven

Procedure:

- Preparation of Saturated Solution: Add an excess amount of **4-Benzyl-3,5-difluorophenylboronic acid** to a vial containing a known volume of the selected solvent. The presence of undissolved solid is essential to ensure saturation.
- Equilibration: Seal the vial and place it in a thermostatic shaker set to the desired temperature (e.g., 25 °C). Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection: Once equilibrium is achieved, allow the undissolved solid to settle. Carefully pipette a known volume of the supernatant into a pre-weighed evaporating dish. To ensure no solid particles are transferred, a syringe filter can be used.
- Solvent Evaporation: Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the solute. A vacuum oven can be used for more sensitive compounds.
- Weighing: After the solvent has completely evaporated, cool the dish to room temperature in a desiccator and weigh it. Repeat the drying and weighing process until a constant weight is obtained.
- Calculation: The solubility can be calculated as the mass of the dissolved solid per volume or mass of the solvent.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of solubility using the gravimetric method.



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Caption: Workflow for Gravimetric Solubility Determination.

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- To cite this document: BenchChem. [4-Benzylxy-3,5-difluorophenylboronic acid solubility data]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b599968#4-benzylxy-3-5-difluorophenylboronic-acid-solubility-data\]](https://www.benchchem.com/product/b599968#4-benzylxy-3-5-difluorophenylboronic-acid-solubility-data)

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